

alpha-lactose monohydrate CAS number and molecular weight

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Compound of Interest

Compound Name: *alpha-Lactose*

Cat. No.: *B080435*

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An In-depth Technical Guide to Alpha-Lactose Monohydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **alpha-lactose** monohydrate, a critical excipient in the pharmaceutical industry. The document details its fundamental properties, analytical methodologies for its characterization, and its primary applications in drug formulation.

Core Properties of Alpha-Lactose Monohydrate

Alpha-lactose monohydrate is a disaccharide composed of galactose and glucose, existing as a crystalline monohydrate.^[1] It is widely utilized in pharmaceutical formulations as a filler and binder due to its chemical inertness, stability, and well-characterized physical properties.^[2]

Below is a summary of its key identifiers and physicochemical properties:

Property	Value	Reference(s)
CAS Number	5989-81-1	[3]
Molecular Formula	C ₁₂ H ₂₂ O ₁₁ ·H ₂ O	
Molecular Weight	360.31 g/mol	[3]
Synonyms	Milk sugar, 4-O-β-D-Galactopyranosyl-α-D-glucose	
Appearance	White, crystalline powder	[2]
Taste	Bland	[1]
Hygroscopicity	Low	[1]

Analytical Methodologies and Experimental Protocols

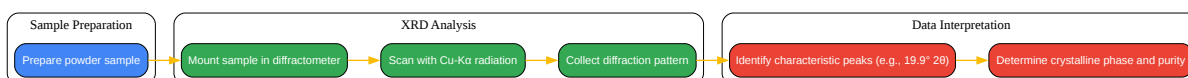
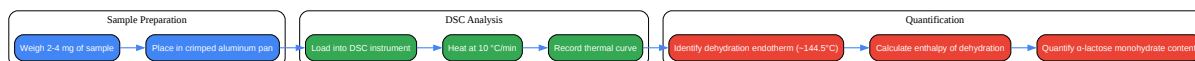
Accurate characterization of **alpha-lactose** monohydrate is crucial for ensuring product quality and performance in pharmaceutical applications. The following sections detail common experimental protocols for its analysis.

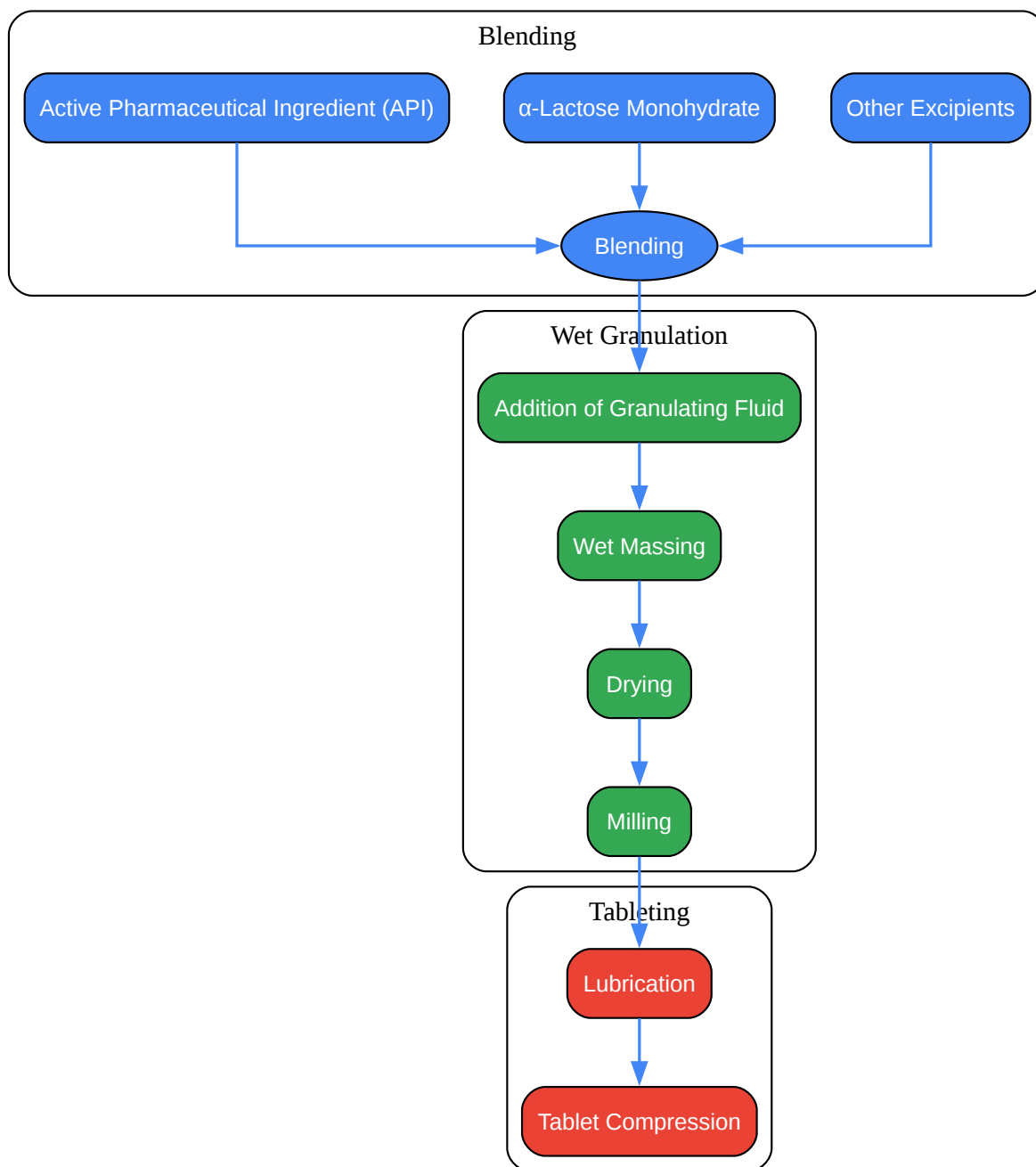
Differential Scanning Calorimetry (DSC) is a thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference. It is a valuable method for quantifying the amount of α-lactose monohydrate in a mixture, based on the energy of dehydration.

Experimental Protocol:

- **Sample Preparation:** Accurately weigh 2-4 mg of the sample into a crimped aluminum pan.
- **Instrumentation:** Utilize a differential scanning calorimeter.
- **Heating Rate:** Apply a constant heating rate of 10 °C/min.
- **Analysis:** The thermal curve for α-lactose monohydrate will show a distinct endotherm for dehydration with an onset temperature of approximately 142.2 °C and a peak maximum at

about 144.5°C. The enthalpy of this dehydration is used to quantify the amount of the α -monohydrate phase.





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